analytical methods for 2-Fluoro-2-(4-methoxyphenyl)acetic acid characterization

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Compound of Interest

Compound Name:	*2-Fluoro-2-(4-methoxyphenyl)acetic acid*
Cat. No.:	*B13321271*

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Application Note: Comprehensive Analytical Characterization of **2-Fluoro-2-(4-methoxyphenyl)acetic acid**

Executive Summary & Scientific Context

The introduction of a fluorine atom at the

-position of arylacetic acids represents a critical bioisosteric replacement in modern medicinal chemistry. For compounds like **2-fluoro-2-(4-methoxyphenyl)acetic acid** (CAS: 883531-28-0) [1], the highly electronegative fluorine atom profoundly alters the conformational landscape, increases metabolic stability against

-oxidation, and lowers the pKa of the adjacent carboxylic acid.

Because this molecule possesses a chiral center at the

-carbon, its pharmacological efficacy is highly stereodependent. As a Senior Application Scientist, I have designed this technical guide to move beyond generic analytical steps. The methodologies detailed herein—Multinuclear NMR, Chiral HPLC, and LC-HRMS—are engineered as self-validating systems. Every experimental parameter is selected based on the

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specific stereoelectronic properties of the

-methoxyphenyl and

-fluoro moieties, ensuring absolute confidence in structural and enantiomeric elucidation.

Physicochemical Profile

Before initiating any analytical workflow, it is imperative to establish the baseline physicochemical parameters of the analyte. The electron-donating nature of the

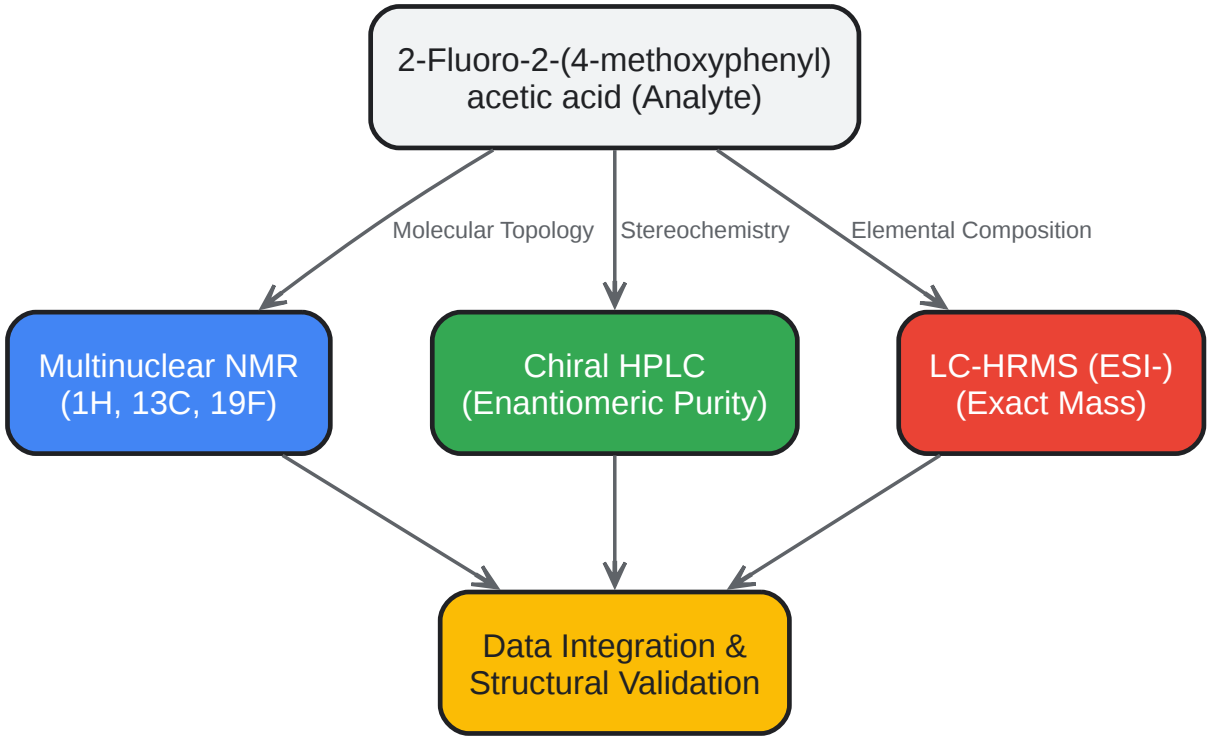
-methoxy group paired with the electron-withdrawing

-fluorine creates a unique push-pull electronic system that dictates our chromatographic and spectroscopic choices.

Parameter	Value	Analytical Implication
Chemical Formula	C9H9FO3	Guides exact mass calculations for HRMS.
Monoisotopic Mass	184.0536 Da	Target mass for high-resolution MS validation.
Functional Groups	Carboxylic acid, Ether, Alkyl fluoride	Requires acidic mobile phases (HPLC) and negative ionization (MS).
Chiral Centers	1 (-carbon)	Necessitates chiral stationary phases for purity assessment.

Integrated Analytical Workflow

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Analytical workflow for the characterization of **2-fluoro-2-(4-methoxyphenyl)acetic acid**.

Methodologies & Protocols

Protocol A: Structural Elucidation via Multinuclear NMR (H, C, F)

Causality & Rationale: Standard ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

H NMR is insufficient for the definitive characterization of

-fluoroarylacetic acids. The incorporation of

F NMR is mandatory because the

F nucleus has a 100% natural abundance and is highly sensitive to the chiral environment. Furthermore, the definitive proof of the

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-fluoro substitution is the massive geminal proton-fluorine coupling constant (

Hz)[2].

Step-by-Step Procedure:

- Sample Preparation: Dissolve 15 mg of the analyte in 0.6 mL of CDCl

  . Causality: CDCl

  is preferred over DMSO-d

  to prevent the disruption of intramolecular hydrogen bonding, which can broaden the carboxylic acid proton signal.

- Internal Standards: Add 0.05% v/v Tetramethylsilane (TMS) for

  H/

  C calibration and 0.1% v/v Fluorobenzene (

  ppm) for

  F calibration.

- Acquisition Parameters:
  - H NMR: 400 MHz, 16 scans, relaxation delay (D1) = 2.0 s.
  - F NMR: 376 MHz, 64 scans, proton-decoupled (

    F{

    H}) and proton-coupled sequences.

- System Suitability & Self-Validation: Run the proton-coupled

  F spectrum. The system is validated if the fluorine signal splits into a distinct doublet. If a singlet is observed, the

  -proton has been lost (e.g., via enolization/degradation).

Expected Quantitative Data: | Nucleus | Chemical Shift (

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, ppm) | Multiplicity | Coupling Constant (

, Hz) | Assignment | | :--- | :--- | :--- | :--- | :--- | |

H | ~ 5.85 | Doublet (d) |

|

-CH[2] | |

H | ~ 3.80 | Singlet (s) | N/A | -OCH

| |

F | ~ -178.0 to -180.0 | Doublet (d) |

|

-CF[2] |

Protocol B: Enantiomeric Resolution via Normal-Phase Chiral HPLC

Causality & Rationale: To determine the enantiomeric excess (ee) of the synthesized chiral acid, a Whelk-O1 chiral stationary phase is utilized. The Whelk-O1 column features a

-electron acceptor (3,5-dinitrobenzoyl)[2]. The

-methoxyphenyl group of our analyte acts as a potent

-electron donor, driving strong

stacking interactions that facilitate chiral recognition.

Step-by-Step Procedure:

- Mobile Phase Preparation: Prepare a mixture of Hexane and Isopropanol (95:5 v/v).
- Acidic Modifier (Critical Step): Add 0.1% Trifluoroacetic acid (TFA) to the mobile phase. Causality: The analyte is a carboxylic acid. Without TFA, the analyte will partially ionize on the column, leading to severe peak tailing and catastrophic loss of enantioresolution.

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- Chromatographic Conditions:
  - Column: (R,R)-Whelk-O1 (250 mm × 4.6 mm, 5 µm).
  - Flow Rate: 1.0 mL/min (Isocratic).
  - Detection: UV at 230 nm (optimal for the arylacetic acid chromophore).
- System Suitability & Self-Validation: Inject a racemic standard of **2-fluoro-2-(4-methoxyphenyl)acetic acid** prior to the analytical sample. The system is validated only if the resolution factor (

) between the (R) and (S) enantiomers is

  (baseline resolution).

Expected Quantitative Data:

Enantiomer	Expected Retention Time	Elution Order Rationale
Enantiomer 1 (e.g., S)	**~ 12.5 min**	**Weaker transient diastereomeric complex with stationary phase.**

| Enantiomer 2 (e.g., R) | ~ 18.2 min | Stronger

and hydrogen bonding interactions[2]. |

Protocol C: Exact Mass Confirmation via LC-HRMS (ESI-)

Causality & Rationale: Electrospray Ionization (ESI) in negative mode is the definitive choice for this molecule. The carboxylic acid moiety readily yields a stable deprotonated pseudomolecular ion

. Positive mode would require adduct formation (e.g.,

), which is less reproducible and complicates isotopic pattern analysis.

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Step-by-Step Procedure:

- Sample Dilution: Dilute the sample to 1 µg/mL in Methanol:Water (50:50) containing 0.1% Formic Acid. Causality: Formic acid provides a proton-rich environment for the LC gradient but is weak enough to allow the ESI droplet to undergo localized deprotonation in the negative capillary field.
- Mass Spectrometer Parameters:
  - Capillary Voltage: 2.5 kV (Negative Mode).
  - Desolvation Temperature: 350 °C.
  - Mass Range:

    100 to 500.
- System Suitability & Self-Validation: The mass accuracy must be within

  ppm of the theoretical exact mass. Furthermore, the isotopic pattern must reflect the natural abundance of

  C (approx. 9.9% relative to the monoisotopic peak for a C9 compound).

Expected Quantitative Data: | Ion Species | Theoretical Exact Mass (

) | Acceptable Mass Error | | :--- | :--- | :--- | |

| 183.0464 |

0.0009 Da (< 5 ppm) | |

| 184.0498 |

0.0009 Da (< 5 ppm) |

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